

An In-Depth Technical Guide to 3,3-Dimethyl-tetrahydro-pyran-2-one

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Compound of Interest

Compound Name: 3,3-Dimethyl-tetrahydro-pyran-2-one

Cat. No.: B1296294

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3,3-Dimethyl-tetrahydro-pyran-2-one**, a heterocyclic compound with significant potential in organic synthesis and medicinal chemistry. This document delves into its nomenclature, physicochemical properties, synthesis, spectroscopic characterization, reactivity, and applications, offering a valuable resource for professionals in the field.

Nomenclature and Structure

The unambiguous identification of a chemical entity is paramount for scientific discourse. The compound of interest is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: **3,3-Dimethyl-tetrahydro-pyran-2-one**^[1]

Synonyms:

- 3,3-dimethyloxan-2-one^[2]
- 3,3-dimethyl- δ -valerolactone

CAS Registry Number: 4830-05-1^[1]^[3]

Molecular Formula: C₇H₁₂O₂[\[1\]](#)[\[3\]](#)

Molecular Weight: 128.17 g/mol [\[1\]](#)[\[3\]](#)

The structure of **3,3-Dimethyl-tetrahydro-pyran-2-one** consists of a six-membered tetrahydropyran ring with a ketone group at the 2-position, forming a δ -lactone. Two methyl groups are substituted at the 3-position.

Caption: Molecular structure of **3,3-Dimethyl-tetrahydro-pyran-2-one**.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for its handling, application, and the design of synthetic routes.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[1] [3]
Molecular Weight	128.17 g/mol	[1] [3]
CAS Number	4830-05-1	[1] [3]
Boiling Point	54 °C at 0.2 mmHg	[4]
Appearance	Colorless liquid	[4]

Synthesis

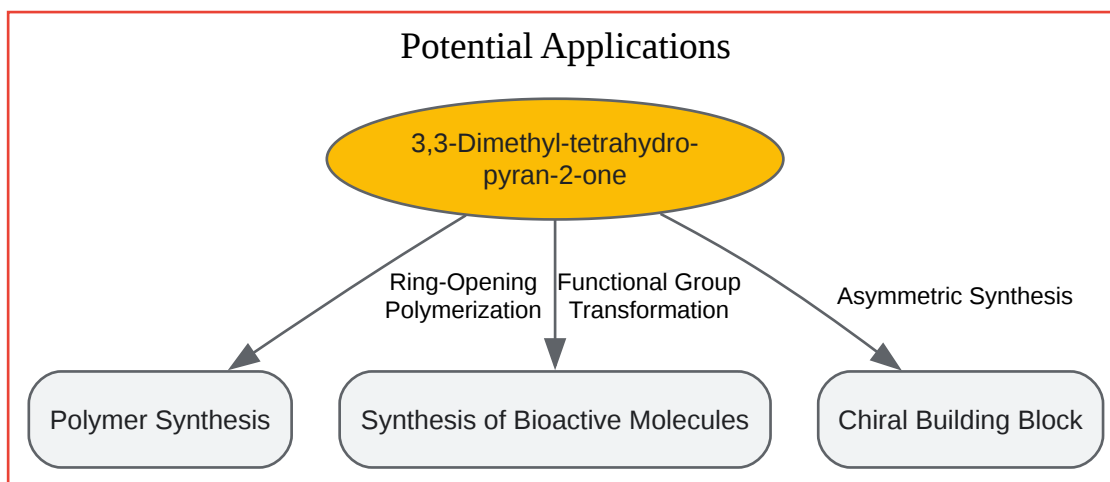
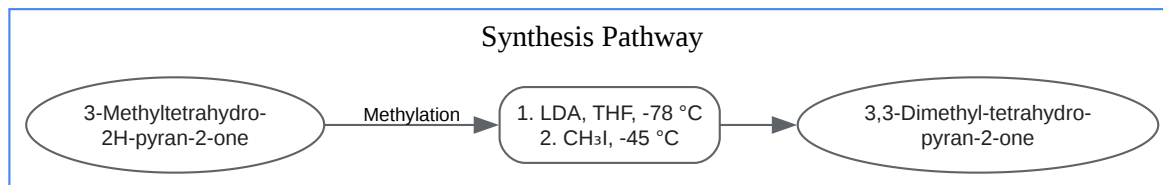
The synthesis of **3,3-Dimethyl-tetrahydro-pyran-2-one** can be achieved through various synthetic routes. Two detailed protocols are presented below.

Synthesis from 3-Methyltetrahydro-2H-pyran-2-one

This method involves the methylation of 3-methyltetrahydro-2H-pyran-2-one using a strong base and an alkylating agent.

Experimental Protocol:

- A solution of lithium diisopropylamide (LDA) (54 mmol) in tetrahydrofuran (THF) (50 ml) is cooled to -78 °C.
- 3-Methyltetrahydro-2H-pyran-2-one (5.6 g, 49.0 mmol) is slowly added to the LDA solution, ensuring the internal temperature does not exceed -65 °C.[4]
- The reaction mixture is stirred for an additional 30 minutes at -78 °C.
- Methyl iodide (CH₃I) (10.4 g, 73.5 mmol) is added at a rate that maintains the internal temperature at -45 °C.[4]
- After stirring at -45 °C for an additional hour, the reaction is allowed to warm to -30 °C.
- The reaction is quenched by the dropwise addition of 10% aqueous HCl (21 ml).[4]
- The resulting mixture is poured into diethyl ether (300 ml).
- The ether layer is washed sequentially with saturated brine (50 ml), saturated sodium bicarbonate solution (20 ml), and saturated brine (2 x 25 ml).[4]
- The organic layer is dried over magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.
- The crude product is purified by distillation (54 °C at 0.2 mmHg) to yield **3,3-Dimethyl-tetrahydro-pyran-2-one** as a colorless liquid.[4]



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